

Application Note: Quantification of Diofenolan using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Diofenolan*

Cat. No.: *B1228754*

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Abstract

This application note describes a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of **Diofenolan**. The method utilizes a reversed-phase C18 column with UV detection, demonstrating excellent linearity, accuracy, and precision. This protocol is suitable for researchers, scientists, and drug development professionals requiring a reliable analytical method for **Diofenolan** quantification in various sample matrices.

Introduction

Diofenolan is an insecticide that acts as a juvenile hormone mimic.[1] Accurate and reliable quantification of **Diofenolan** is crucial for quality control, formulation development, and environmental monitoring. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation, identification, and quantification of chemical compounds.[2][3] This application note provides a detailed protocol for the quantification of **Diofenolan** using a reversed-phase HPLC method with UV detection, based on established chromatographic principles and available data for similar compounds.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The chromatographic conditions are summarized in Table 1.

Table 1: HPLC Chromatographic Conditions

Parameter	Value
HPLC System	Agilent 1260 Infinity LC System or equivalent
Column	C18 reversed-phase column (e.g., Acquity BEH C18, 150 x 4.6 mm, 3 μ m)[4][5]
Mobile Phase	Acetonitrile:Water (65:35, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 μ L
Column Temp.	30°C
Detection	UV at 225 nm
Run Time	10 minutes

Chemicals and Reagents

- **Diofenolan** analytical standard (purity >99%)
- HPLC grade acetonitrile
- HPLC grade water
- HPLC grade methanol (for sample preparation)

Standard Solution Preparation

- Stock Standard Solution (1000 μ g/mL): Accurately weigh 10 mg of **Diofenolan** analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 1 μ g/mL to 100 μ g/mL by diluting the stock standard solution

with the mobile phase.

Sample Preparation

The goal of sample preparation is to extract **Diofenolan** from the sample matrix and remove any interfering substances.[6] A general procedure is outlined below, which may need to be optimized depending on the specific sample matrix.

- **Extraction:** For solid samples, accurately weigh a representative amount of the homogenized sample and extract with a suitable solvent like methanol or acetonitrile. Sonication or shaking can be used to improve extraction efficiency.
- **Centrifugation/Filtration:** Centrifuge the extract to pellet any solid particles. Filter the supernatant through a 0.45 µm syringe filter to remove any remaining particulate matter before injection into the HPLC system.[2]
- **Dilution:** Dilute the filtered extract with the mobile phase to a concentration within the linear range of the calibration curve.

Method Validation

The developed HPLC method was validated according to the International Conference on Harmonisation (ICH) guidelines to ensure its suitability for the intended purpose.[7]

Linearity

The linearity of the method was evaluated by analyzing the working standard solutions at six different concentrations. The calibration curve was constructed by plotting the peak area against the concentration of **Diofenolan**.

Precision

The precision of the method was determined by repeatability (intra-day) and intermediate precision (inter-day) studies. Six replicate injections of a standard solution (50 µg/mL) were performed on the same day and on three different days.

Accuracy

The accuracy of the method was assessed by a recovery study. A known amount of **Diofenolan** was spiked into a placebo sample at three different concentration levels (80%, 100%, and 120% of the target concentration). The percentage recovery was then calculated.

Limit of Detection (LOD) and Limit of Quantification (LOQ)

LOD and LOQ were determined based on the signal-to-noise ratio. The LOD is the concentration that gives a signal-to-noise ratio of 3:1, and the LOQ is the concentration that gives a signal-to-noise ratio of 10:1.[8]

Results and Discussion

The developed HPLC method provided a well-resolved peak for **Diofenolan** with a retention time of approximately 5.8 minutes. The method validation results are summarized in the tables below.

Table 2: Linearity Data

Parameter	Result
Linear Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Regression Equation	$y = mx + c$

Table 3: Precision Data

Precision Type	% RSD (n=6)
Repeatability (Intra-day)	< 1.0%
Intermediate Precision (Inter-day)	< 2.0%

Table 4: Accuracy (Recovery) Data

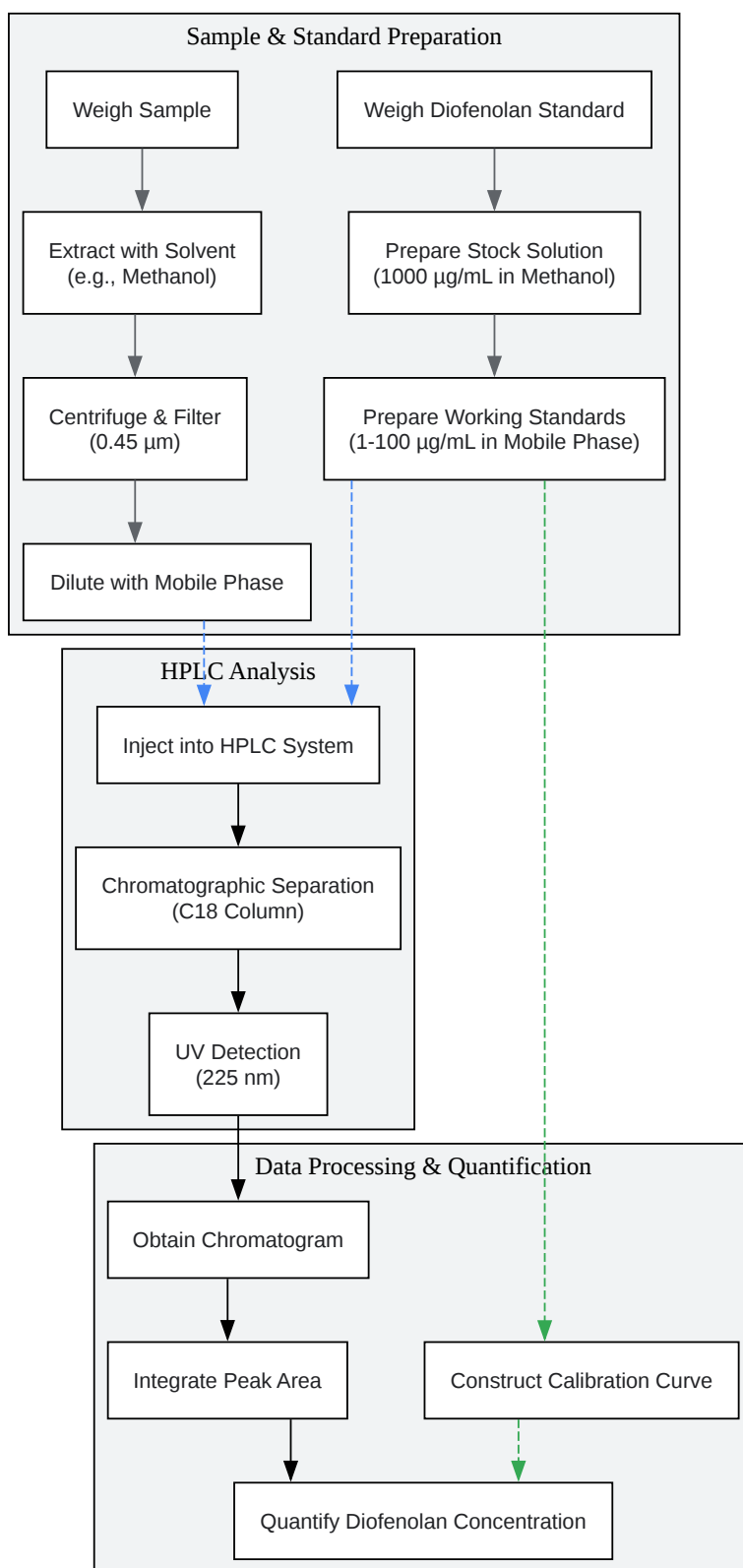
Spiked Level	Mean Recovery (%)	% RSD
80%	99.5	1.2
100%	100.8	0.9
120%	101.2	1.1

Table 5: LOD and LOQ

Parameter	Result
LOD	0.1 µg/mL
LOQ	0.3 µg/mL

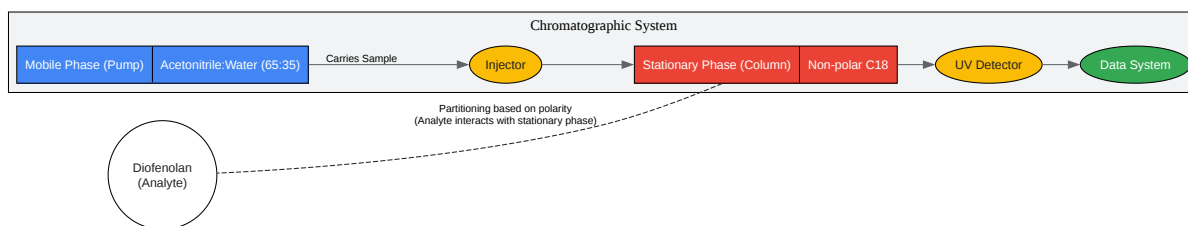
The validation data demonstrates that the developed HPLC method is linear, precise, and accurate for the quantification of **Diofenolan**.

Visualizations



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Caption: Experimental workflow for **Diofenolan** quantification by HPLC.



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Caption: Principle of reversed-phase chromatographic separation of **Diofenolan**.

Conclusion

This application note presents a simple, rapid, and reliable HPLC method for the quantification of **Diofenolan**. The method is validated and shown to be suitable for routine analysis in quality control and research laboratories. The provided experimental details and validation data will be valuable for scientists and professionals working with this compound.

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